

# An In-depth Technical Guide to Calcium Maleate (CAS Number: 34938-90-4)

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## Compound of Interest

Compound Name: Calcium Maleate

Cat. No.: B1233713

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This technical guide compiles the currently available information on **calcium maleate** (CAS 34938-90-4). It is important to note that publicly accessible, in-depth experimental data for this specific compound is limited. Therefore, some sections of this guide are based on general chemical principles and information from structurally related compounds. Researchers are advised to conduct their own specific experimental validation.

## Introduction

**Calcium maleate** is the calcium salt of maleic acid, a dicarboxylic acid.<sup>[1]</sup> As an organic calcium salt, it holds potential for applications in various fields, including pharmaceuticals as a calcium supplement or as a component in drug formulations, and in industrial settings as an additive or intermediate.<sup>[2][3]</sup> This guide provides a comprehensive overview of its chemical and physical properties, a general synthesis protocol, potential analytical methods, and discusses its prospective applications and safety considerations.

## Chemical and Physical Properties

The fundamental properties of **calcium maleate** are summarized in the table below. While some data points are readily available, others, such as solubility, are inferred from the properties of similar organic calcium salts and require experimental verification.

Property	Value	Reference
CAS Number	34938-90-4	[1]
Molecular Formula	C <sub>4</sub> H <sub>2</sub> CaO <sub>4</sub>	[1]
Molecular Weight	154.13 g/mol	[1]
Appearance	White to off-white powder, granules, or crystals	[3]
Solubility	Slightly soluble in water; insoluble in ethanol.[4] Details on quantitative solubility are not readily available.	[4]
Storage	Store in well-closed, light-resistant, and desiccant-lined containers at 15–25 °C, protected from moisture.	[3]

## Synthesis and Characterization

**Calcium maleate** is typically synthesized through a neutralization reaction between maleic acid and a suitable calcium source.

### General Synthesis Protocol

The following is a generalized experimental protocol for the synthesis of **calcium maleate**.

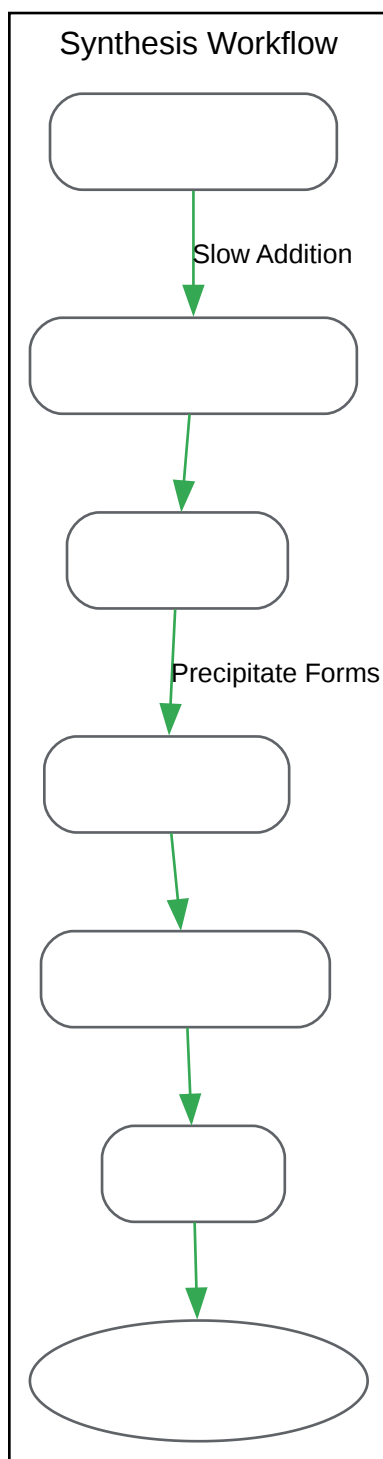
Materials and Equipment:

- Maleic acid
- Calcium hydroxide or Calcium carbonate
- Deionized water
- Beakers and magnetic stirrer

- Heating mantle or hot plate
- Buchner funnel and filter paper
- Vacuum flask
- Drying oven

Procedure:

- **Dissolution of Maleic Acid:** Dissolve a known molar quantity of maleic acid in deionized water in a beaker, with gentle stirring. Heating may be applied to facilitate dissolution.
- **Neutralization:** Slowly add an equimolar amount of calcium hydroxide or calcium carbonate to the maleic acid solution. If using calcium carbonate, effervescence (release of  $\text{CO}_2$ ) will be observed. Control the rate of addition to prevent excessive foaming.
- **Reaction Completion and Precipitation:** Continue stirring the mixture at room temperature or with gentle heating for 1-2 hours to ensure the reaction goes to completion. A white precipitate of **calcium maleate** will form.
- **Isolation of the Precipitate:** Isolate the precipitate by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the precipitate with cold deionized water to remove any unreacted starting materials and soluble impurities. A subsequent wash with ethanol can aid in drying.
- **Drying:** Dry the purified **calcium maleate** in a drying oven at a suitable temperature to a constant weight.



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A generalized workflow for the synthesis of **calcium maleate**.

## Characterization

The identity and purity of the synthesized **calcium maleate** should be confirmed using standard analytical techniques, including:

- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify the characteristic functional groups and confirm the formation of the salt.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the chemical structure.
- Elemental Analysis: To determine the percentage of carbon, hydrogen, and calcium, and confirm the empirical formula.
- Thermogravimetric Analysis (TGA): To study its thermal stability and decomposition profile.

## Potential Applications in Drug Development

While specific studies on **calcium maleate** are scarce, its properties as an organic calcium salt suggest several potential applications in the pharmaceutical industry.

- Calcium Supplementation: **Calcium maleate** can serve as a source of calcium in dietary supplements to prevent and treat calcium deficiencies. The bioavailability of calcium from this salt would need to be determined through in vitro and in vivo studies.
- Excipient in Drug Formulation: It could be used as a filler, binder, or disintegrant in tablet formulations. Its solubility and compaction properties would be key determinants of its suitability.
- pH Modifier: Due to the basic nature of the maleate anion, it could be used to regulate the pH of formulations.

## Experimental Protocols

The following are generalized protocols for key experiments that would be essential in the research and development of **calcium maleate** for pharmaceutical applications.

### Assay of Calcium Content by Complexometric Titration

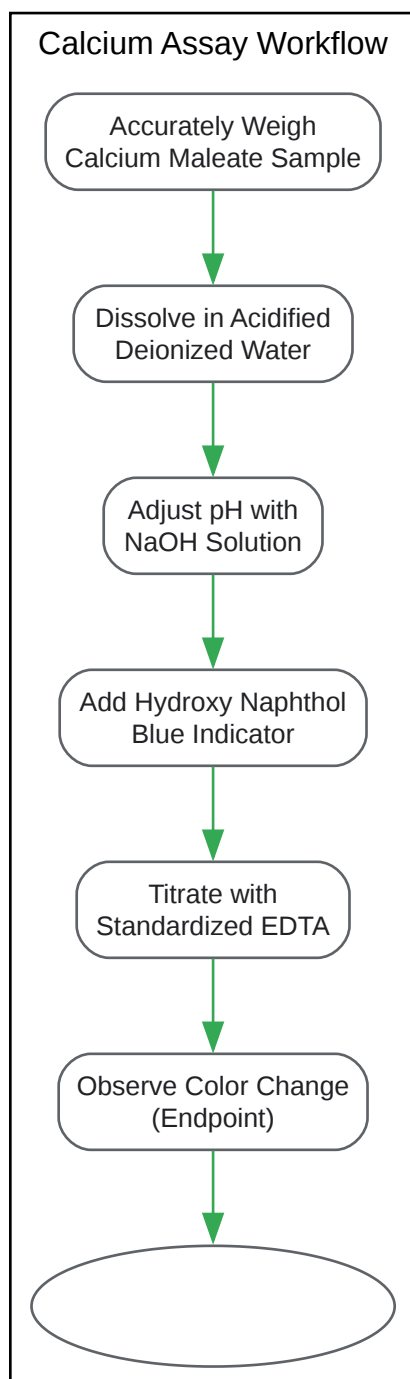
This protocol is adapted from methods used for other organic calcium salts and would require validation for **calcium maleate**.

Materials and Equipment:

- **Calcium maleate** sample
- 0.05 M Disodium EDTA (Titrant)
- Hydrochloric acid, dilute
- Sodium hydroxide solution
- Hydroxy naphthol blue indicator
- Buret, beaker, and magnetic stirrer

Procedure:

- **Sample Preparation:** Accurately weigh a sample of dried **calcium maleate** and dissolve it in a mixture of deionized water and a small amount of dilute hydrochloric acid.
- **Buffering:** Dilute the solution with water and add sodium hydroxide solution to adjust the pH to an appropriate range for the indicator.
- **Titration:** Add a precise amount of hydroxy naphthol blue indicator. Titrate the solution with 0.05 M disodium EDTA until the color changes to a distinct blue endpoint.
- **Calculation:** Calculate the calcium content based on the volume of EDTA consumed.



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A workflow for determining calcium content by titration.

## In Vitro Dissolution Testing

This is a fundamental test to predict the in vivo performance of an oral solid dosage form.

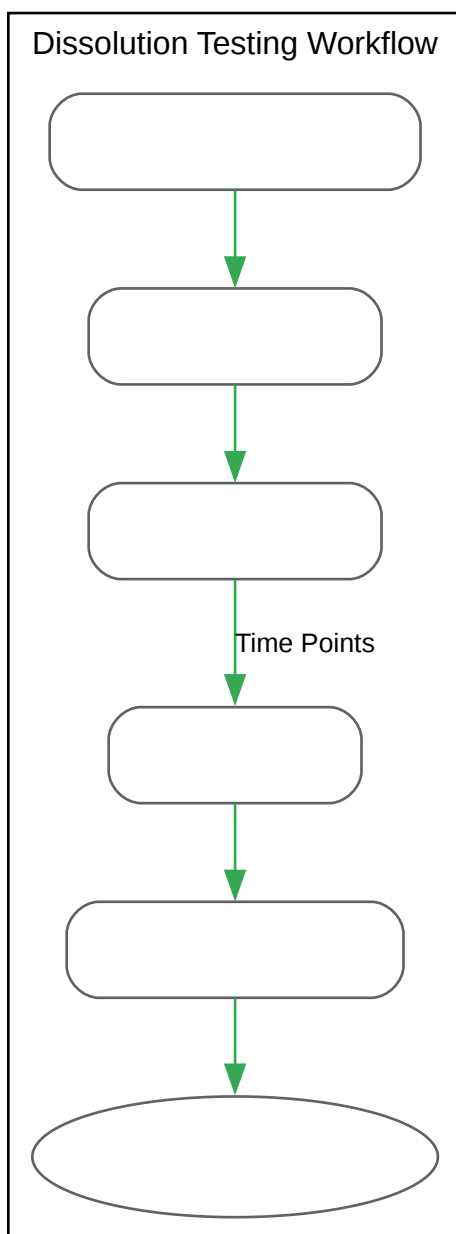
Apparatus: USP Apparatus 2 (Paddle Apparatus)

Medium: 900 mL of 0.1 N Hydrochloric Acid (simulated gastric fluid)

Procedure:

- Setup: Maintain the dissolution medium at  $37 \pm 0.5$  °C and set the paddle rotation speed (e.g., 75 rpm).
- Sample Introduction: Place a known amount of **calcium maleate** (or a tablet containing it) into the dissolution vessel.
- Sampling: At predetermined time intervals (e.g., 5, 10, 15, 30, 45, 60 minutes), withdraw an aliquot of the dissolution medium.
- Analysis: Filter the samples and analyze the calcium concentration using a suitable method such as atomic absorption spectroscopy (AAS) or inductively coupled plasma (ICP).
- Data Analysis: Plot the percentage of dissolved calcium against time to obtain the dissolution profile.





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A typical workflow for in vitro dissolution testing.

## Safety and Handling

As with any chemical substance, **calcium maleate** should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn.<sup>[3]</sup> Avoid inhalation of dust and contact with skin and eyes. A comprehensive Safety Data Sheet (SDS) should be consulted before handling. Specific toxicity

data for **calcium maleate** is not readily available, and it should be handled with the care afforded to a compound with an unknown toxicological profile.

## Conclusion and Future Directions

**Calcium maleate**, with CAS number 34938-90-4, is an organic calcium salt with potential for use in the pharmaceutical and other industries. This technical guide has provided an overview of its known properties and generalized protocols for its synthesis and analysis. However, there is a clear need for further research to fully characterize this compound. Key areas for future investigation include:

- **Quantitative Solubility Studies:** Determining its solubility across a range of pH values relevant to physiological conditions.
- **Solid-State Characterization:** Investigating its crystalline forms, polymorphism, and hydration states.
- **Bioavailability and Pharmacokinetic Studies:** Assessing its absorption, distribution, metabolism, and excretion in vivo.
- **Toxicological Evaluation:** Conducting comprehensive studies to establish its safety profile.
- **Formulation Development:** Exploring its utility as an active pharmaceutical ingredient or excipient in various dosage forms.

The generation of this fundamental data will be crucial for unlocking the full potential of **calcium maleate** in drug development and other scientific applications.

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## References

- 1. Buy Calcium Maleate (EVT-445387) | 34938-90-4 [evitachem.com]

- 2. yihuipharm.com [yihuipharm.com]
- 3. zyntex.com.tr [zyntex.com.tr]
- 4. behansar.com [behansar.com]
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